

Verwendung von Eisentartrat in der Weinherstellung

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Eisentartrat

Cat. No.: B12056577

[Get Quote](#)

Anwendungshinweise und Protokolle zur Verwendung von Kaliumhexacyanoferrat(II) (Blauschönung) in der Weinherstellung

Anwendungsgebiet: Reduzierung hoher Schwermetallgehalte in Wein zur Verhinderung von Trübungen und Geschmacksfehlern.

Einleitung

In der Weinherstellung ist die Kontrolle des Metallgehalts, insbesondere von Eisen und Kupfer, entscheidend für die Stabilität und Qualität des Endprodukts. Ein übermäßiger Gehalt dieser Metalle kann zu unerwünschten Trübungen führen, die als "weißer Bruch" (Eisen(III)-phosphat) oder "schwarzer Bruch" (Eisen(III)-tannat) bekannt sind. Die sogenannte Blauschönung, auch Möslinger-Schönung genannt, ist ein etabliertes Verfahren zur Entfernung von überschüssigen Metallionen.[1][2] Entgegen der Annahme, dass hierfür **Eisentartrat** verwendet wird, kommt bei diesem Prozess Kaliumhexacyanoferrat(II) ($K_4[Fe(CN)_6]$), auch bekannt als Gelbes Blutlaugensalz, zum Einsatz.[1] **Eisentartrat** ist ein Lebensmittelzusatzstoff (E 534), der als Trennmittel in Kochsalz verwendet wird und in der Weinbereitung keine Rolle spielt.[3]

Die Blauschönung basiert auf der chemischen Reaktion von Kaliumhexacyanoferrat(II) mit den im Wein gelösten Metallionen, was zur Bildung von unlöslichen Komplexen führt, die ausgefällt und anschließend vom Wein getrennt werden.[1][4] Dieses Verfahren erfordert höchste Präzision und Fachkenntnis, da eine fehlerhafte Anwendung zur Bildung von Blausäure führen kann.[5][6]

Quantitative Daten zur Blauschönung

Die folgende Tabelle fasst quantitative Daten zusammen, die für die Planung und Durchführung einer Blauschönung relevant sind.

Parameter	Typischer Wert / Bereich	Anmerkung	Quelle
Eisen (Fe) im Wein	1 - 9 mg/L	Natürlicher Gehalt liegt bei 2-5 mg/L. Höhere Werte oft durch Kontakt mit metallischen Geräten.	[1][7]
Kupfer (Cu) im Wein	> 0,3 - 0,5 mg/L	Bei diesen Werten kann eine Blauschönung zur Stabilisierung notwendig sein.	[6]
Dosierung $K_4[Fe(CN)_6]$	Bedarfsorientiert (typ. > 4 g/hl)	Die exakte Menge muss durch einen Vorversuch ermittelt werden.	[6]
Reaktionszeit	1 - 3 Wochen	Zeit, die der "Blautrub" zum Absetzen benötigt. Bei pH < 3,6 ca. 1 Woche.	[1][4]
Gesamtcyanid (nach Schönung)	10 - 20 µg/L	Sachgerecht durchgeführte Schönung. Unbehandelte Weine enthalten ca. 5 µg/L.	[6]
Wahrnehmungsschwelle Blausäure	35 - 50 µg/L	Stark individuell schwankend; kann als Bittermandelton wahrgenommen werden.	[6]

Experimentelle Protokolle

Die Durchführung einer Blauschönung gliedert sich in drei wesentliche Phasen: den Vorversuch zur Bedarfsermittlung, die eigentliche Schönung im Gebinde und die anschließende Nachkontrolle.

Protokoll: Vorversuch zur Bedarfsermittlung

Ziel: Exakte Bestimmung der benötigten Menge an Kaliumhexacyanoferrat(II) zur Vermeidung einer Über- oder Unterschönung.

Materialien:

- Repräsentative Weinprobe
- Reagenzgläser (mind. 5) und Reagenzglasgestell
- Pipetten (10 ml, 1 ml) oder Feinburette (2,5 ml)
- Kaliumhexacyanoferrat(II)-Lösung (z.B. 0,5 %ig)
- Tannin-Lösung (z.B. 0,2 %ig)
- Gelatine-Lösung (z.B. 0,2 %ig)
- Salzsäure (10 %ig)
- Ferriammoniumsulfat-Lösung (als Indikator für $K_4[Fe(CN)_6]$ -Überschuss)
- Kaliumferro-Kaliumferricyanid-Lösung (als Indikator für Eisenüberschuss)
- Faltenfilter

Durchführung:

- Probenahme: Eine repräsentative Durchschnittsprobe des zu behandelnden Weins ist entscheidend. Vor der Probenahme muss das gesamte Gebinde gründlich homogenisiert werden.[8]
- Ansatz der Versuchsreihe: In eine Reihe von Reagenzgläsern werden jeweils 10 ml der Weinprobe pipettiert.[8]

- Dosierung: Zu jedem Reagenzglas wird eine schrittweise ansteigende Menge der Kaliumhexacyanoferrat(II)-Lösung hinzugegeben (z.B. 0,1 ml, 0,2 ml, 0,3 ml, usw.).[8]
- Fällung: Zur besseren Ausflockung des Trubs wird in jedes Reagenzglas die gleiche Menge an Tannin- und Gelatinelösung zugegeben (z.B. je 1 ml).[8] Die Proben werden gut gemischt.
- Filtration: Nach einer kurzen Reaktionszeit wird der Inhalt jedes Reagenzglases filtriert. Das Filtrat muss klar sein.[8]
- Analyse der Filtrate: Jedes Filtrat wird in zwei Proben aufgeteilt.
 - Test auf Resteisen: Zur ersten Probe wird Indikatorlösung für Eisen gegeben. Eine Blaufärbung zeigt an, dass noch Eisen im Wein vorhanden ist und die Schönung unzureichend war.
 - Test auf $K_4[Fe(CN)_6]$ -Überschuss: Zur zweiten Probe wird der Indikator für überschüssiges Kaliumhexacyanoferrat(II) gegeben. Eine Blaufärbung hier signalisiert eine Überschönung.[8]
- Auswertung: Der optimale Schönungsbedarf liegt in dem Konzentrationsbereich, in dem weder Resteisen noch ein Überschuss des Schönungsmittels nachgewiesen wird. Für eine exaktere Bestimmung kann der Versuch mit feineren Abstufungen in diesem Bereich wiederholt werden.[8]

Protokoll: Durchführung der Blauschönung

Ziel: Sichere und effektive Reduzierung des Metallgehalts im gesamten Weinvolumen.

Materialien:

- Abgewogene Menge an Kaliumhexacyanoferrat(II) (gemäß Vorversuch)
- Wasser (max. 40 °C)
- Leistungsfähiges Rührwerk
- Zu behandelnder Wein im Gebinde

Durchführung:

- Auflösen des Schönungsmittels: Die exakt abgewogene Menge an Kaliumhexacyanoferrat(II) wird in der dreifachen Menge Wasser (maximal 40 °C) vollständig aufgelöst.[1]
- Einrühren: Die Lösung wird dem Wein unter kräftigem und kontinuierlichem Rühren zugegeben.[1][6] Eine homogene Verteilung ist essenziell, um lokale Überkonzentrationen und die damit verbundene Gefahr der Blausäurebildung zu vermeiden.[1][6] Das einfache Umpumpen des Weines ist hierfür nicht ausreichend.[6]
- Reaktion und Sedimentation: Der Wein wird für 1 bis 3 Wochen ruhen gelassen, damit sich der Trub (sog. "Blautrub") vollständig am Boden des Gebindes absetzen kann.[4]
- Abstich: Nach abgeschlossener Sedimentation wird der klare Wein vom Trub abgezogen (Abstich).

Protokoll: Nachkontrolle

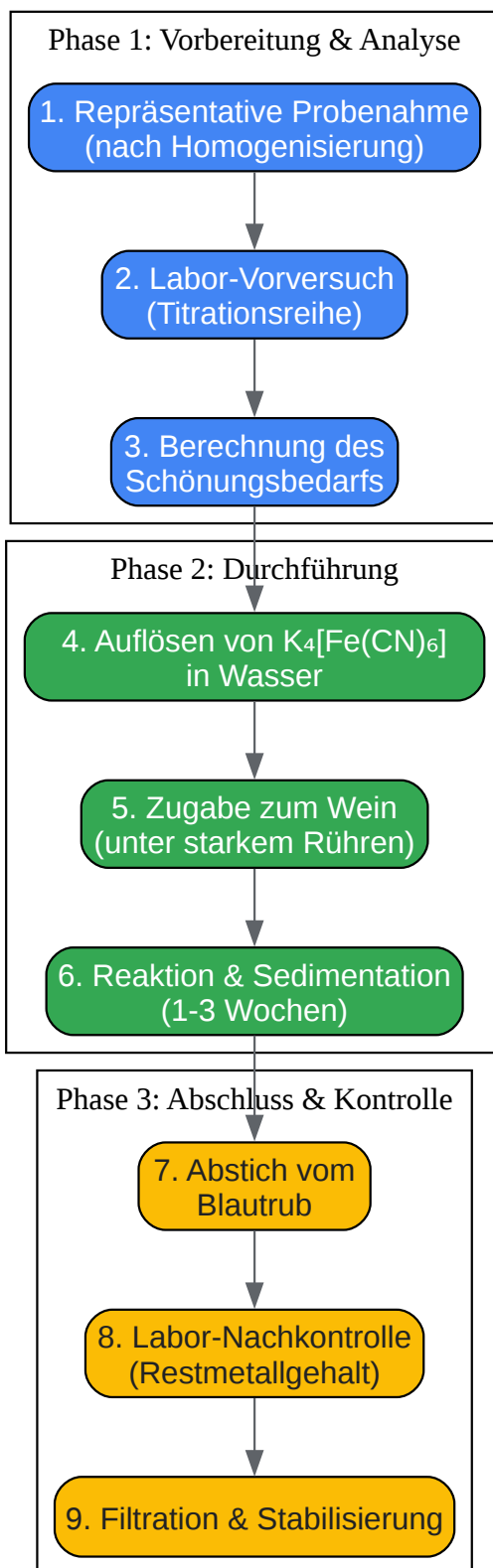
Ziel: Überprüfung des Schönungserfolgs und Sicherstellung der Weinqualität und -sicherheit.

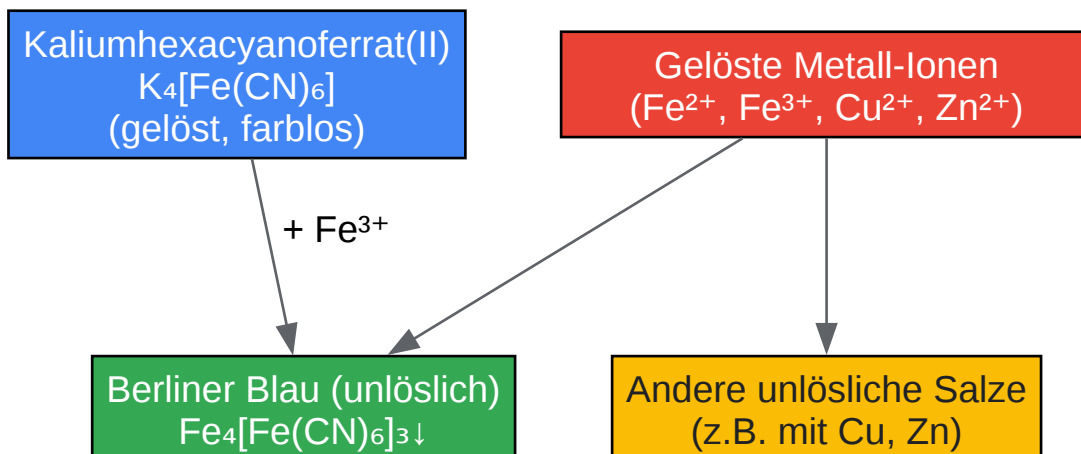
Durchführung:

- Restmetallbestimmung: Innerhalb von 10 Tagen nach der Schönung muss eine Nachkontrolle durch ein Fachlabor erfolgen.[1][2] Es muss nachgewiesen werden, dass noch ein geringer Rest an Metallen im Wein verblieben ist, um eine Überschönung sicher auszuschließen.[2]
- Sensorische Prüfung: Der Wein sollte auf eventuelle Geschmacksfehler, wie den Bittermandelton, der auf Blausäure hindeutet, geprüft werden.[6]
- Cyanid-Analyse (optional): Bei Verdacht auf eine unsachgemäße Durchführung kann eine Analyse des Gesamtcyanidgehalts erforderlich sein, um die Verkehrsfähigkeit des Weines zu bestätigen.[6]

Visualisierung der Prozesse

Die folgenden Diagramme visualisieren den Arbeitsablauf und die chemischen Reaktionen der Blauschönung.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Blauschönung – Vitipendium [vitipendium.de]
- 2. Verwendung von Kaliumhexacyanoferrat – Vitipendium [vitipendium.de]
- 3. Eisentartrat – Wikipedia [de.wikipedia.org]
- 4. Schönung – Wikipedia [de.wikipedia.org]
- 5. shop.weinamlimit.de [shop.weinamlimit.de]
- 6. schneider-oenologie.de [schneider-oenologie.de]
- 7. Quantitative Bestimmung der durch Kaliumhexacyanoferrat(II) fällbaren Metalle in Wein (sogenannte Schönung oder Blauschönung des Weins) | Metrohm [metrohm.com]
- 8. c-schliessmann.de [c-schliessmann.de]
- To cite this document: BenchChem. [Verwendung von Eisentartrat in der Weinherstellung]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b12056577#verwendung-von-eisentartrat-in-der-weinherstellung>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com